

Application Notes and Protocols for **BMY 14802**

Administration in Mice

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Compound of Interest

Compound Name: *BMY 14802*

Cat. No.: *B034006*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide to the administration of **BMY 14802** in mice for preclinical research, focusing on its application in behavioral neuroscience. The protocols outlined below are based on established methodologies to ensure reproducibility and accuracy.

Introduction

BMY 14802 is a pharmacological agent with a dual mechanism of action, functioning as a sigma-1 (σ_1) receptor antagonist and a serotonin 1A (5-HT_{1A}) receptor agonist.^[1] This unique profile makes it a compound of interest for investigating potential antipsychotic and anxiolytic effects, as well as its role in modulating dopaminergic systems.^{[1][2]} Preclinical studies in rodents are crucial for elucidating its therapeutic potential and underlying mechanisms.

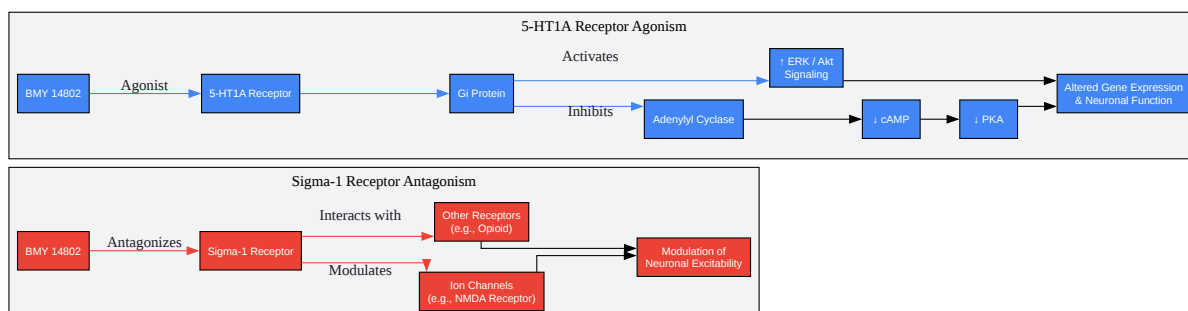
Data Presentation

The following table summarizes the quantitative data for **BMY 14802** administration in mice as reported in the cited literature.

Parameter	Value	Species	Application	Reference
Administration Route	Intraperitoneal (i.p.)	Mouse	Behavioral Studies	Kitanaka et al., 2009
Dosage Range	1, 5, 10 mg/kg	Mouse	Stereotypy Analysis	Kitanaka et al., 2009
Vehicle	Saline	Mouse	Behavioral Studies	Kitanaka et al., 2009
Solubility	Soluble to 25 mM in water	N/A	Drug Preparation	R&D Systems
Pre-treatment Time	30 minutes before behavioral testing	Mouse	Stereotypy Analysis	Kitanaka et al., 2009

Signaling Pathways

The pharmacological effects of **BMY 14802** are mediated through its interaction with two distinct signaling pathways: antagonism of the sigma-1 receptor and agonism of the 5-HT1A receptor.



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BMY 14802 dual signaling pathways.

Experimental Protocols

Protocol 1: Preparation and Administration of **BMY 14802**

This protocol describes the preparation of **BMY 14802** for intraperitoneal injection in mice.

Materials:

- **BMY 14802** hydrochloride
- Sterile saline solution (0.9% NaCl)
- Sterile microcentrifuge tubes
- Vortex mixer

- Syringes (1 ml) with appropriate gauge needles (e.g., 27G)
- Analytical balance

Procedure:

- Calculate the required amount of **BMY 14802**: Based on the desired dose (e.g., 1, 5, or 10 mg/kg) and the weight of the mice, calculate the total mass of **BMY 14802** hydrochloride needed.
- Dissolve **BMY 14802**: Weigh the calculated amount of **BMY 14802** hydrochloride and place it in a sterile microcentrifuge tube. Add the appropriate volume of sterile saline to achieve the desired final concentration. **BMY 14802** hydrochloride is soluble in water.^[3]
- Vortex: Vortex the solution until the **BMY 14802** is completely dissolved.
- Administration:
 - Gently restrain the mouse.
 - Administer the **BMY 14802** solution via intraperitoneal (i.p.) injection. The injection volume should be appropriate for the mouse's weight (typically 5-10 ml/kg).
 - For behavioral experiments, administer the solution 30 minutes prior to testing.

Protocol 2: Assessment of Stereotyped Behavior

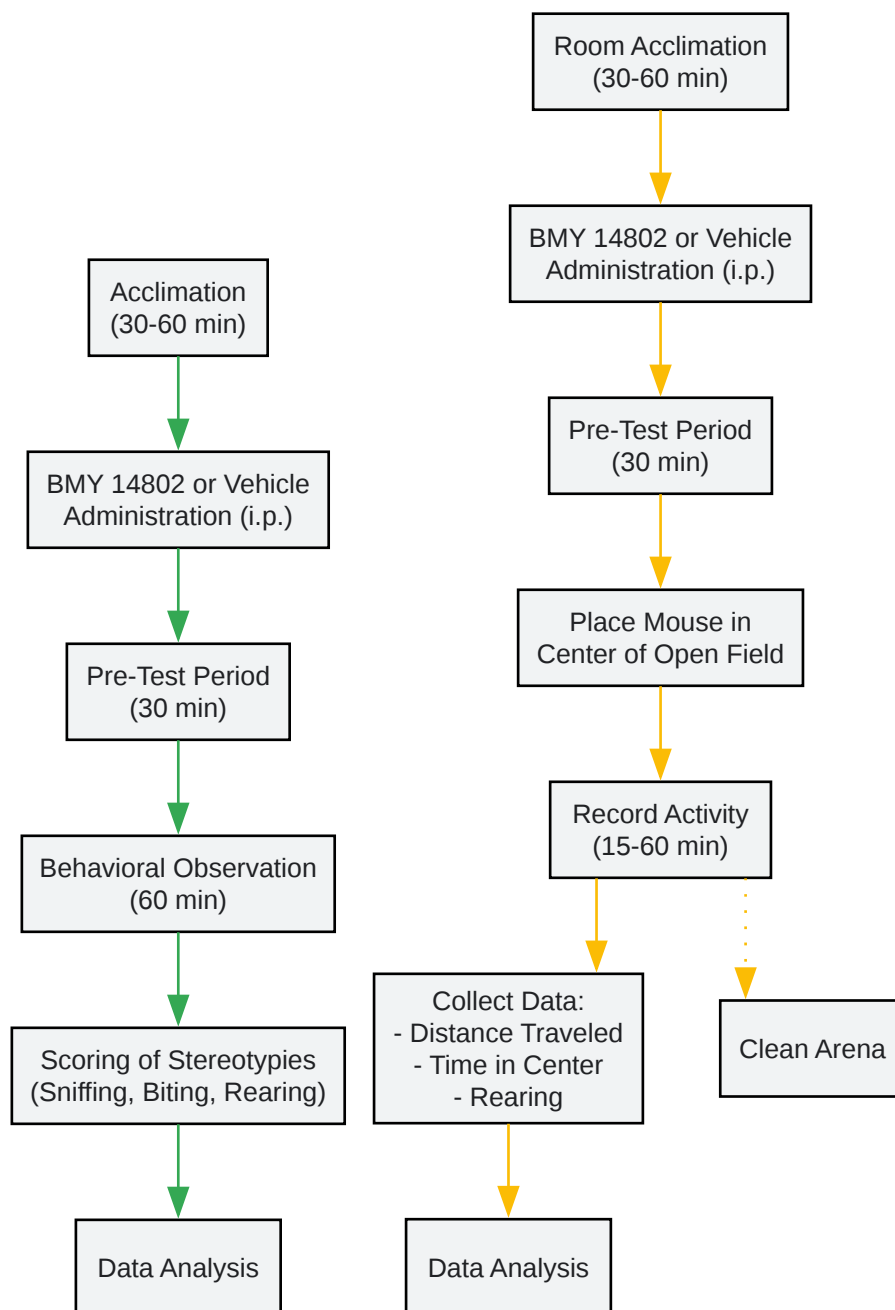
This protocol details the methodology for observing and quantifying stereotyped behaviors in mice following **BMY 14802** administration.

Materials:

- Transparent observation chambers (e.g., standard mouse cages or Plexiglas arenas)
- Video recording equipment (optional but recommended for unbiased scoring)
- Stopwatch

Procedure:

- **Acclimation:** Place the mice individually in the observation chambers and allow them to acclimate for a period of 30-60 minutes before drug administration.
- **Drug Administration:** Administer **BMY 14802** or vehicle control as described in Protocol 1.
- **Observation Period:** 30 minutes after injection, begin the observation period, which typically lasts for 60 minutes.
- **Behavioral Scoring:** Observe and score the frequency and duration of stereotyped behaviors. Common stereotypies to score include:
 - **Sniffing:** Continuous sniffing of the cage walls or floor.
 - **Biting or Licking:** Repetitive biting or licking of the cage bars or walls.
 - **Rearing:** Repetitive standing on the hind legs.
 - **Head Weaving:** Side-to-side movements of the head.
 - An observational time-sampling procedure can be used, where the presence or absence of a specific behavior is recorded at regular intervals (e.g., every 1-5 minutes).[\[4\]](#)
- **Data Analysis:** Analyze the scores for each behavior to determine the effect of **BMY 14802**.



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References

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- 2. Sigma (sigma) antagonist BMY 14802 prevents methamphetamine-induced sensitization - PubMed [pubmed.ncbi.nlm.nih.gov]
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